

# Application Notes and Protocols for Cryotome Disinfection using Gigasept® instru AF

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## Compound of Interest

Compound Name: Gigasept

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These application notes provide a detailed protocol for the cleaning and disinfection of a cryotome using **Gigasept® instru AF**, an aldehyde-free disinfectant with broad microbiological efficacy. Adherence to these procedures is crucial for maintaining a safe working environment and ensuring the integrity of experimental samples by preventing cross-contamination.

## Introduction

Cryotomes are essential instruments in research and diagnostics for sectioning frozen tissue samples. However, they can also be a source of microbial contamination, posing a risk to both the user and the experiment. Regular and thorough disinfection is therefore a critical aspect of laboratory safety and good laboratory practice. **Gigasept® instru AF** is a concentrate formulated for the cleaning and disinfection of medical and laboratory instruments. Its composition, which includes cocosporylene diamineguanidine diacetate, phenoxypropanols, and benzalkonium chloride, provides excellent cleaning performance and a broad spectrum of antimicrobial activity.<sup>[1][2][3][4]</sup>

This document outlines the protocol for the routine disinfection of a cryotome with **Gigasept® instru AF**, as well as procedures for post-contamination scenarios.

## Quantitative Data Summary

The following table summarizes the recommended concentrations and contact times for **Gigasept® instru AF** to achieve different levels of microbiological efficacy.

Microbiological Efficacy	Concentration of Gigasept® instru AF	Contact Time	Reference
Bactericidal	1.5%	60 minutes	<a href="#">[1]</a>
2.0%	30 minutes	<a href="#">[1]</a>	
3.0%	15 minutes	<a href="#">[1]</a>	
Yeasticidal	1.5%	60 minutes	<a href="#">[1]</a>
2.0%	30 minutes	<a href="#">[1]</a>	
3.0%	15 minutes	<a href="#">[1]</a>	
Mycobactericidal	1.5%	60 minutes	
2.0%	30 minutes		
3.0%	15 minutes		
Virucidal against enveloped viruses (incl. HBV, HCV, HIV)	1.0%	10 minutes	<a href="#">[1]</a>
Virucidal	4.0%	60 minutes	<a href="#">[1]</a>

## Experimental Protocols

### Materials Required

- **Gigasept® instru AF** concentrate
- Personal Protective Equipment (PPE): lab coat, safety goggles, and chemical-resistant gloves
- Cold water for dilution
- Lint-free cloths or sponges

- Brushes for cleaning debris
- Spray bottle
- Container for soaking removable parts
- Deionized or distilled water for rinsing
- 70% ethanol for final rinsing and drying assistance

## Preparation of Gigasept® instru AF Working Solution

- Ensure you are wearing appropriate PPE.
- Prepare the desired concentration of the working solution by diluting the **Gigasept®** instru AF concentrate with cold water. For example, to prepare a 3% solution, add 30 mL of **Gigasept®** instru AF to 970 mL of cold water.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Mix the solution gently to ensure it is homogeneous.
- The prepared working solution is stable for up to 7 days in a closed container.[\[5\]](#)

## Cryotome Disinfection Protocol (Routine)

This protocol is recommended for the routine weekly disinfection of the cryotome.

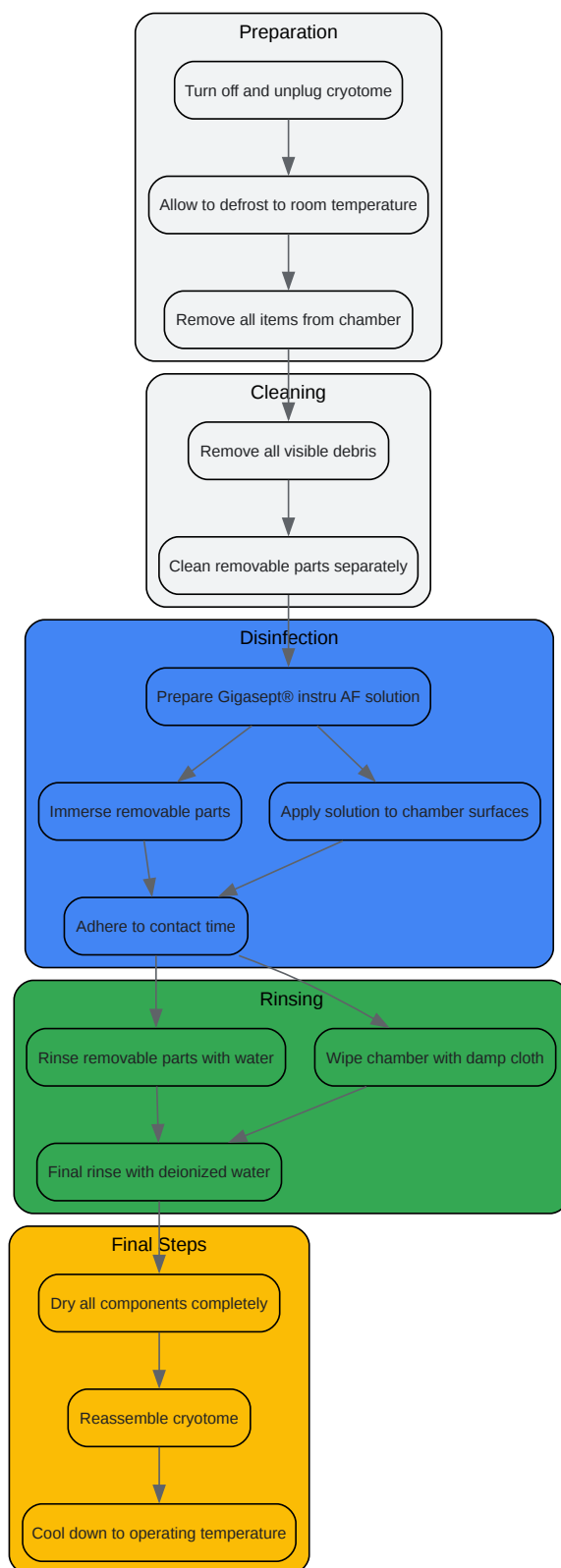
- Preparation and Defrosting:
  1. Turn off and unplug the cryotome to allow it to defrost completely and reach room temperature. This is crucial as disinfectants are not effective at freezing temperatures and can damage cold surfaces.
  2. Remove all tissue specimens, chucks, blades, and any other tools or accessories from the cryostat chamber.
  3. Safely dispose of any used blades in a designated sharps container.
- Cleaning - Debris Removal:

1. Once the cryostat has reached room temperature, meticulously remove all visible debris, such as tissue trimmings and frost, from the chamber using a soft brush and lint-free cloths.
  2. Removable parts such as the blade holder, anti-roll plate, and specimen chucks should be cleaned separately.
- Disinfection with **Gigasept®** instru AF:
    1. Immerse the removable parts in the prepared **Gigasept®** instru AF working solution for the recommended contact time as per the desired efficacy (see Table 1). Ensure all surfaces are completely submerged.
    2. For the internal surfaces of the cryostat chamber, apply the **Gigasept®** instru AF working solution using a lint-free cloth or sponge, ensuring all surfaces are thoroughly wetted. A spray bottle can be used for hard-to-reach areas, but avoid creating aerosols.
    3. Allow the disinfectant to remain on the surfaces for the specified contact time.
  - Rinsing:
    1. After the contact time has elapsed, thoroughly rinse all disinfected surfaces to remove any residual disinfectant.<sup>[1][3][4][5]</sup>
    2. For removable parts, rinse them under running water of at least drinking water quality, followed by a final rinse with deionized or distilled water.
    3. For the cryostat chamber, wipe all surfaces multiple times with a clean, lint-free cloth soaked in deionized or distilled water. Ensure all disinfectant residue is removed.
  - Drying and Reassembly:
    1. Wipe all rinsed surfaces with a clean, dry, lint-free cloth. To aid in drying and for additional disinfection, a final wipe with 70% ethanol can be performed.
    2. Allow all components and the cryostat chamber to air dry completely.
    3. Once completely dry, reassemble the cryotome.

4. Plug in and turn on the cryotome to allow it to cool down to the required operating temperature before use.

## **Mandatory Visualizations**

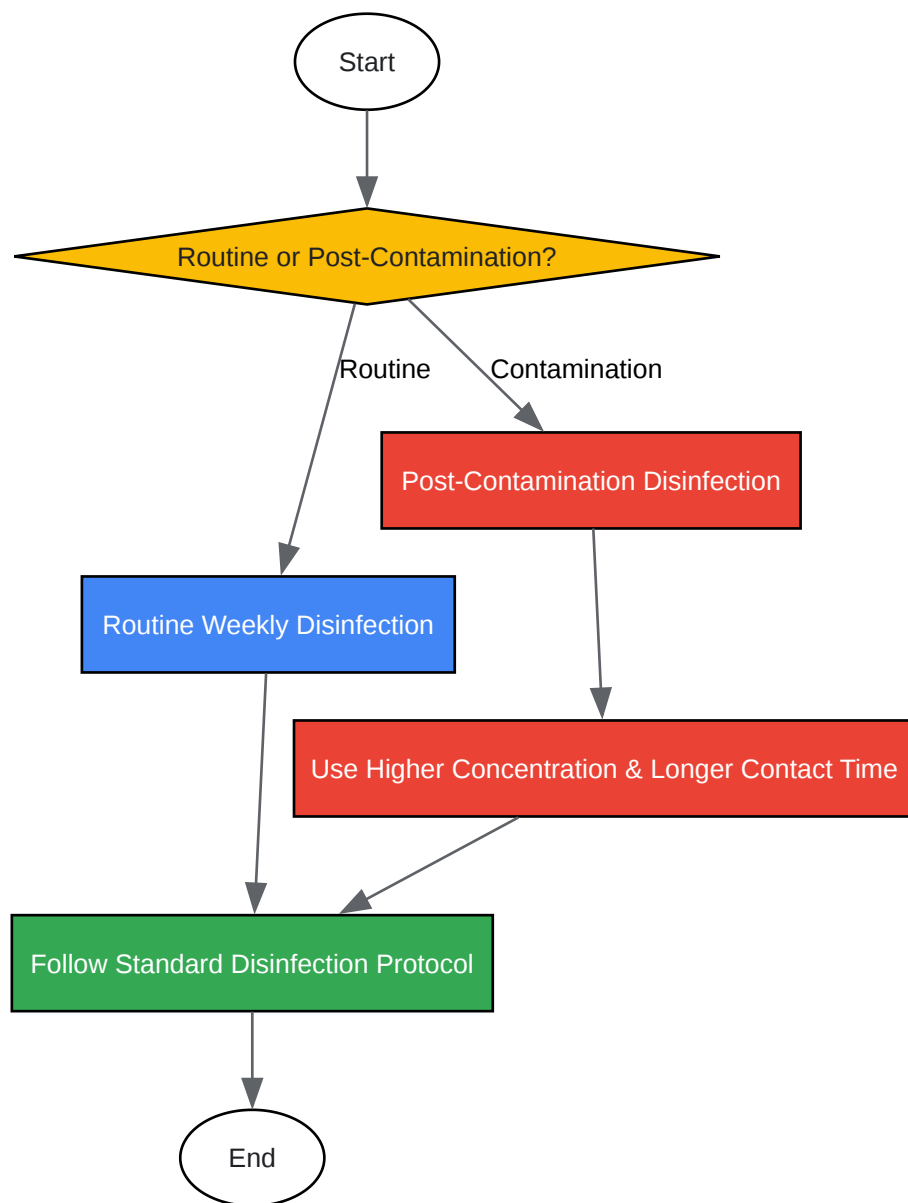
### **Experimental Workflow for Cryotome Disinfection**



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Caption: Workflow for the routine disinfection of a cryotome.

## Logical Relationship for Disinfection Decision Making



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Caption: Decision-making for cryotome disinfection.

## Safety Precautions

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **Gigasept®** instru AF concentrate and working solutions.
- Ensure adequate ventilation in the work area.

- Avoid contact of the disinfectant with skin and eyes. In case of contact, rinse immediately with plenty of water and seek medical advice if necessary.[6]
- Do not mix **Gigasept®** instru AF with other cleaning agents or disinfectants, especially those containing aldehydes, as this can lead to precipitation and loss of efficacy.[1][7]
- Store **Gigasept®** instru AF in its original container in a cool, dry place, away from direct sunlight and heat.[8]
- Follow all institutional guidelines for the disposal of chemical waste.

By following these detailed application notes and protocols, researchers, scientists, and drug development professionals can effectively disinfect their cryotomes with **Gigasept®** instru AF, ensuring a safe and clean working environment for reliable and reproducible results.

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